

Personal protective equipment for handling 2-Methylcyclohexyl acetate

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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Essential Safety and Handling Guide for 2-Methylcyclohexyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Methylcyclohexyl acetate**. Adherence to these procedures is critical for ensuring a safe laboratory environment and proper disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methylcyclohexyl acetate** is provided below. This information is crucial for safe handling and storage.

| Property | Value |
|-------------------|--|
| CAS Number | 5726-19-2[1][2][3][4][5] |
| Molecular Formula | C ₉ H ₁₆ O ₂ [1][2][3][4] |
| Molecular Weight | 156.22 g/mol [2][4][6] |
| Appearance | Clear, colorless liquid[7][8] |
| Boiling Point | 182°C (lit.)[3][4][5] |
| Flash Point | 66°C to 68°C[3][7] |
| Specific Gravity | 0.947 to 0.951 (at 20°C)[7][8] |
| Water Solubility | 0.44 g/L (at 20°C)[7] |

Hazard Identification and Personal Protective Equipment (PPE)

2-Methylcyclohexyl acetate is classified as a combustible liquid that can cause serious eye irritation and may cause skin and respiratory irritation.[1][6] Proper PPE is mandatory to minimize exposure risk.

| Hazard | Required PPE |
|------------------------|--|
| Eye Irritation | Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[6][7][8][9] |
| Skin Irritation | Wear protective gloves (chemical-resistant, e.g., light weight rubber) and impervious protective clothing.[1][6][7][8][9] |
| Respiratory Irritation | Use in a well-ventilated area.[1][6] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved full-face respirator should be worn.[6][7][9] |
| Combustible Liquid | Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[6] |

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following handling protocol is required to ensure safety.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation, such as working in a chemical fume hood.[6][9]
- Locate and ensure accessibility of emergency eyewash stations and safety showers.[1][9]
- Remove all sources of ignition from the handling area.[6]

2. Handling the Chemical:

- Wear all required PPE as specified in the table above before handling.
- Avoid contact with skin and eyes.[2][6]
- Do not eat, drink, or smoke in the handling area.[1]

- Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)[\[8\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed and store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)[\[9\]](#)
- Store apart from foodstuff containers.[\[6\]](#)

Emergency and First Aid Procedures

Immediate response is critical in case of exposure.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [6] [8] [9] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [1] [6] [8] [9] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [6] [7] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] [8] [9] |

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

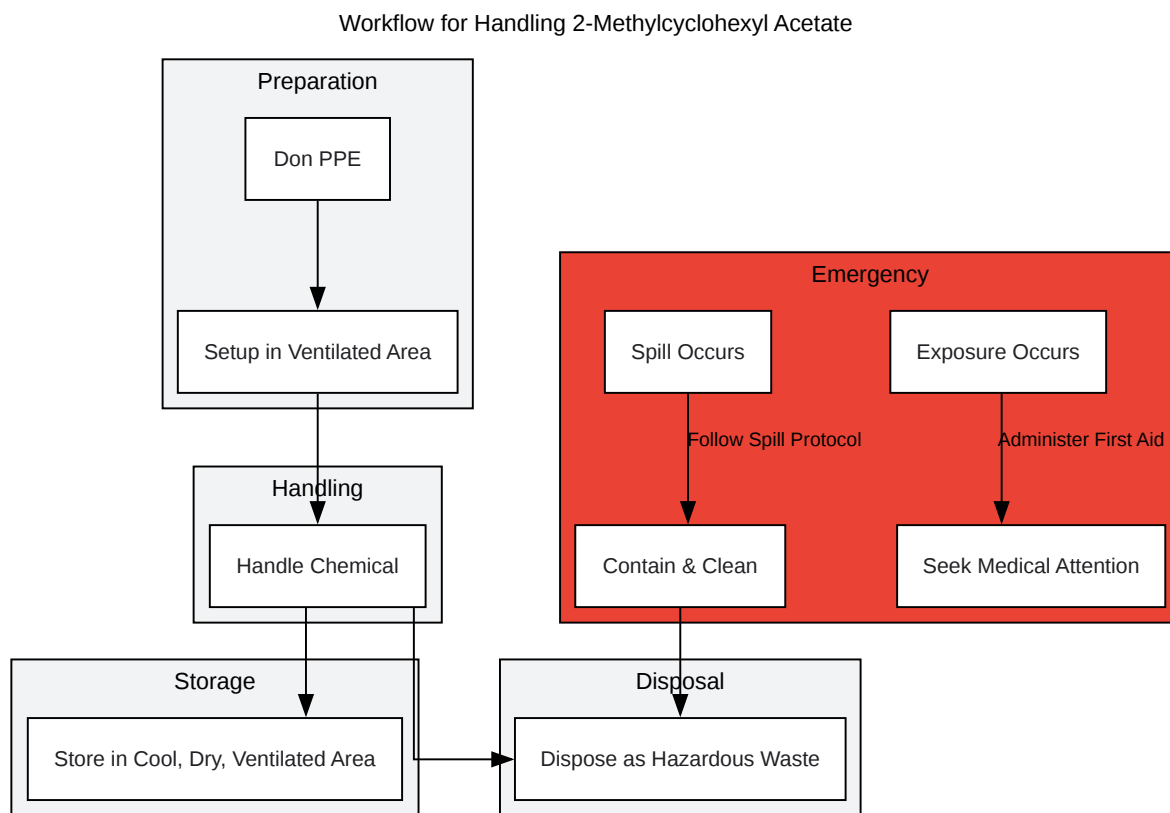
Spill Response:

- Evacuate: Clear the area of all personnel.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use inert, non-combustible absorbent material like sand or earth to contain the spill.
[\[1\]](#)[\[8\]](#)
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
[\[1\]](#)[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal:

- Disposal of **2-Methylcyclohexyl acetate** and its containers must be in accordance with all applicable local, regional, and national regulations.[\[9\]](#)
- Do not allow the chemical to enter drains or waterways.[\[6\]](#)
- Contaminated packaging should be triple rinsed and offered for recycling or disposed of as hazardous waste.[\[6\]](#)

Procedural Workflow



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Caption: Logical workflow for the safe handling and disposal of **2-Methylcyclohexyl acetate**.

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